

Dihexadecylamine chemical formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dihexadecylamine

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Dihexadecylamine: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dihexadecylamine, also known as N-hexadecylhexadecan-1-amine or dicetylamine, is a symmetrical secondary amine characterized by two C16 alkyl chains attached to a nitrogen atom. Its long, hydrophobic alkyl chains and polar amine head group impart amphiphilic properties, making it a valuable compound in various chemical and industrial applications. This technical guide provides an in-depth overview of the chemical and physical properties of **dihexadecylamine**, detailed experimental protocols for its synthesis, and its applications, particularly in the realm of drug delivery and nanomaterials.

Chemical and Physical Properties

Dihexadecylamine is a waxy solid at room temperature, with a color ranging from white to off-white or pale yellow.^[1] Its pronounced hydrophobic nature makes it soluble in organic solvents while having limited solubility in water.^[1]

Core Chemical Data

Identifier	Value	Reference
Chemical Formula	C ₃₂ H ₆₇ N	[2][3]
Molecular Weight	465.88 g/mol	
IUPAC Name	N-hexadecylhexadecan-1-amine	
CAS Number	16724-63-3	
Synonyms	Dicetylamine, Di(n-hexadecyl)amine, N-Hexadecyl-1-hexadecanamine	

Physicochemical Properties

The reported physical properties of **dihexadecylamine** can vary between sources, likely due to differences in purity and measurement conditions.

Property	Value	Source
Melting Point	65.5-66.5 °C	Lattuada & Uberti, 2002
67.03 °C	ChemicalBook	
Boiling Point	488.93 °C (estimated)	ChemicalBook
Density	0.9018 g/cm ³ (estimated)	ChemicalBook

Experimental Protocols

Synthesis of Dihexadecylamine

A convenient laboratory-scale synthesis of **dihexadecylamine** can be achieved through the bisalkylation of cyanamide followed by acidic hydrolysis. The following protocol is adapted from a procedure published in Organic Preparations and Procedures International.

Materials:

- Hexadecyl bromide

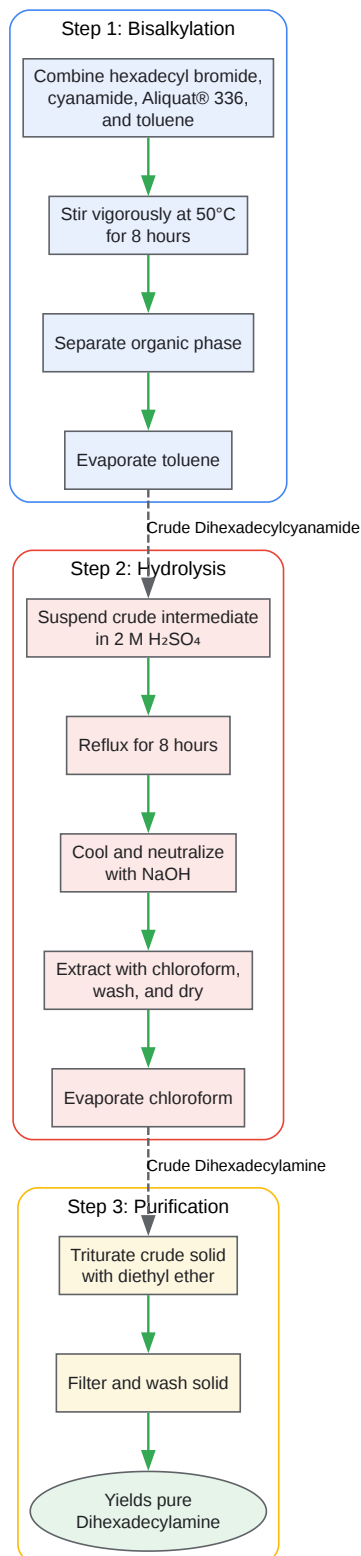
- 50% aqueous cyanamide
- Aliquat® 336 (Phase Transfer Catalyst)
- Toluene
- 2 M Sulfuric acid (H_2SO_4)
- 3.5 M Sodium hydroxide (NaOH)
- Chloroform (CHCl_3)
- Sodium sulfate (Na_2SO_4), anhydrous
- Diethyl ether (Et_2O)

Procedure:

- Bisalkylation of Cyanamide:
 - In a reaction vessel, combine 50% aqueous cyanamide, Aliquat® 336 (as a phase transfer catalyst), hexadecyl bromide, and toluene.
 - Stir the mixture vigorously at 50°C for 8 hours. This reaction forms the intermediate, dihexadecylcyanamide.
 - After the reaction period, separate the organic phase.
 - Evaporate the toluene from the organic phase to yield crude dihexadecylcyanamide. This intermediate is typically used in the next step without further purification.
- Hydrolysis of Dihexadecylcyanamide:
 - Suspend the crude dihexadecylcyanamide in 2 M sulfuric acid.
 - Reflux the mixture for 8 hours to facilitate the complete hydrolysis of the cyanamide to the corresponding amine.
 - Cool the reaction mixture to room temperature.

- Carefully neutralize the mixture by adding 3.5 M sodium hydroxide.
- Extract the product into chloroform.
- Wash the organic phase with water, then dry it over anhydrous sodium sulfate.
- Filter the solution and evaporate the chloroform to yield a crude solid.
- Purification:
 - Purify the crude **dihexadecylamine** by trituration with diethyl ether.
 - Collect the resulting white solid by filtration and wash with additional diethyl ether.
 - The final product is di(n-hexadecyl)amine.

Synthesis of Dihexadecylamine

[Click to download full resolution via product page](#)A flowchart illustrating the synthesis of **dihexadecylamine**.

Application in Nanoparticle Synthesis

Long-chain amines like **dihexadecylamine** are effective stabilizing or capping agents in the synthesis of nanoparticles, preventing their aggregation and controlling their size and shape. The following is a representative protocol for the synthesis of copper nanoparticles using a long-chain amine as a stabilizing agent, adapted from a polyol-mediated synthesis method. While the original study used 1-hexadecylamine, the principles are applicable to **dihexadecylamine** due to its similar surfactant properties.

Materials:

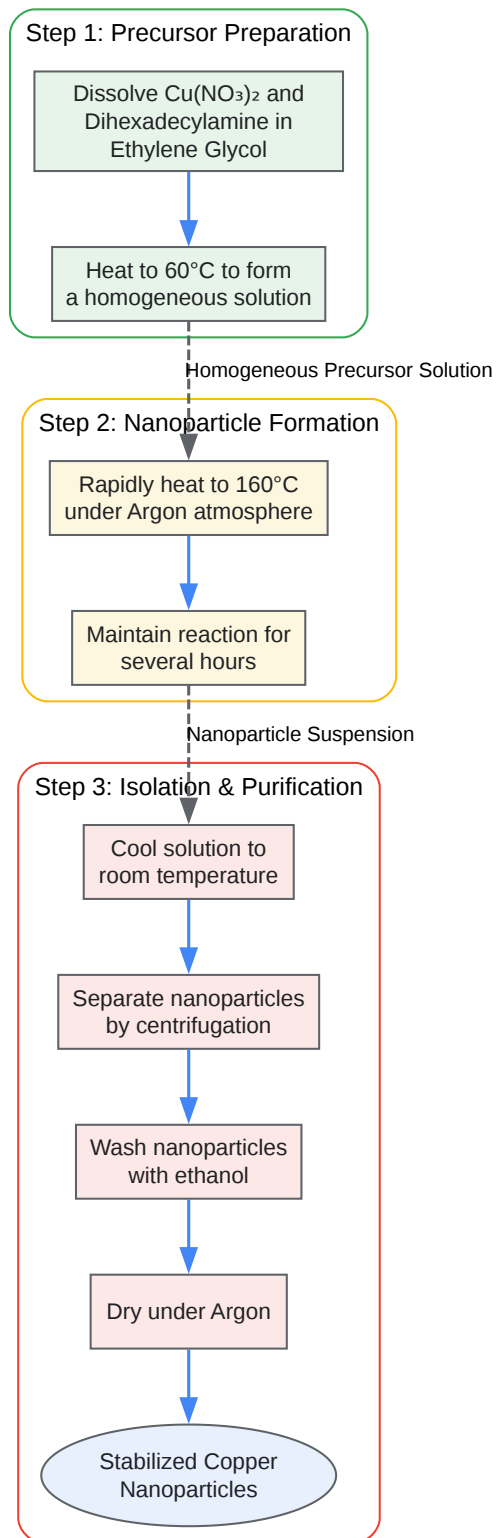
- Copper(II) nitrate ($\text{Cu}(\text{NO}_3)_2$)
- **Dihexadecylamine** (as stabilizing agent)
- Ethylene glycol (as solvent and reducing agent)
- Ethanol
- Argon gas

Procedure:

- Preparation of Precursor Solution:
 - Prepare a solution of copper(II) nitrate in ethylene glycol in a round-bottom flask equipped with a magnetic stirrer, reflux condenser, and an argon inlet.
 - Add the desired molar ratio of **dihexadecylamine** to the solution.
- Homogenization:
 - Heat the mixture to approximately 60°C and stir until a complete, homogeneous solution is achieved.
- Nanoparticle Formation:

- Rapidly heat the solution to 160°C while bubbling argon through the mixture to maintain an inert atmosphere.
- Observe the color changes of the solution, which indicate the reduction of copper ions and the formation of nanoparticles. The reaction is typically allowed to proceed for several hours.
- Isolation and Purification:
 - After the reaction is complete, rapidly cool the solution to room temperature.
 - Separate the copper nanoparticles by centrifugation.
 - Wash the nanoparticles several times with ethanol to remove any unreacted precursors and excess stabilizing agent.
 - Dry the final nanoparticle product under an argon atmosphere.

Nanoparticle Synthesis with Dihexadecylamine



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Workflow for nanoparticle synthesis using a long-chain amine.

Applications in Drug Development

The amphiphilic nature of **dihexadecylamine** makes it a candidate for use in various drug delivery systems. Its long alkyl chains can integrate into the lipid bilayers of liposomes or the core of lipid nanoparticles, while the amine group can be functionalized or used to impart a positive surface charge. Cationic lipids are often used to facilitate the delivery of nucleic acids (e.g., siRNA, mRNA) by complexing with the negatively charged genetic material and promoting interaction with cell membranes.

While specific formulations in approved drugs may not prominently feature **dihexadecylamine**, it and similar long-chain amines are instrumental in the research and development of:

- **Lipid Nanoparticles (LNPs):** As a component of the lipid mixture, it can help encapsulate and stabilize therapeutic payloads, such as small molecules or biologics.
- **Cationic Liposomes:** The amine group can be protonated to create a positive surface charge, which is crucial for gene delivery applications.
- **Emulsions and Nanoemulsions:** It can act as a surfactant to stabilize oil-in-water or water-in-oil emulsions used for delivering lipophilic drugs.

Safety and Handling

Dihexadecylamine is known to cause skin and eye irritation. It is also classified as being very toxic to aquatic life with long-lasting effects. Therefore, appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this chemical. All work should be conducted in a well-ventilated area, and appropriate disposal methods must be followed to prevent environmental contamination.

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References

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- To cite this document: BenchChem. [Dihexadecylamine chemical formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7822943#dihexadecylamine-chemical-formula-and-molecular-weight]

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